1-(3-Bromoquinolin-5-yl)ethanone: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*1-(3-Bromoquinolin-5-yl)ethanone*
CAS No.:	*2007916-77-8*
Cat. No.:	*B2733717*

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Introduction

1-(3-Bromoquinolin-5-yl)ethanone is a halogenated heterocyclic ketone that presents a unique scaffold for chemical exploration in the fields of medicinal chemistry and materials science. The quinoline core is a well-established privileged structure in drug discovery, forming the foundation of numerous therapeutic agents. The presence of a bromine atom at the 3-position and an acetyl group at the 5-position offers distinct points for chemical modification, making this compound a valuable building block for the synthesis of novel molecular entities.

This technical guide provides a comprehensive overview of **1-(3-Bromoquinolin-5-yl)ethanone**, including its chemical properties, a plausible and detailed synthetic protocol, and a discussion of its potential applications in research and development. The content herein is curated for researchers, scientists, and drug development professionals, aiming to provide both foundational knowledge and practical insights into the utility of this research chemical.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(3-Bromoquinolin-5-yl)ethanone** is presented in the table below. This information is critical for its handling, characterization, and

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application in experimental settings.

Property	Value	Source
CAS Number	2007916-77-8	[1]
Molecular Formula	$C_{11}H_8BrNO$	[1]
Molecular Weight	250.09 g/mol	[1]
IUPAC Name	1-(3-bromoquinolin-5-yl)ethanone	[1]
Canonical SMILES	CC(=O)C1=CC=CC2=NC=C(Br)C=C12	[1]
InChI Key	YXGYHHIXHGJGJY-UHFFFAOYSA-N	[1]
Purity	Typically ≥98%	[1]
Appearance	Not specified, likely a solid	
Solubility	Soluble in organic solvents like ethanol, ether, DMSO, and methanol.	[2]

Safety and Handling

Based on available safety data for this compound and its structural analogs, **1-(3-Bromoquinolin-5-yl)ethanone** should be handled with care in a well-ventilated laboratory environment, preferably within a chemical fume hood.[3]

Hazard Statements:

- Harmful if swallowed.[1]
- Causes skin irritation.[4]
- Causes serious eye irritation.[4]

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- May cause respiratory irritation.[4]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Wash hands thoroughly after handling.[3]
- In case of contact with eyes or skin, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[5]
- If swallowed, call a poison control center or doctor immediately. Do NOT induce vomiting.[3]
- Store in a tightly closed container in a dry and well-ventilated place.[5]

Proposed Synthesis: Friedel-Crafts Acylation of 3-Bromoquinoline

While specific literature detailing the synthesis of **1-(3-Bromoquinolin-5-yl)ethanone** is limited, a plausible and efficient route is the Friedel-Crafts acylation of 3-bromoquinoline.[6][7] This electrophilic aromatic substitution reaction introduces an acetyl group onto the aromatic ring.[8] The regioselectivity of the acylation on the 3-bromoquinoline scaffold will be influenced by the directing effects of the bromine atom and the nitrogen in the quinoline ring system.

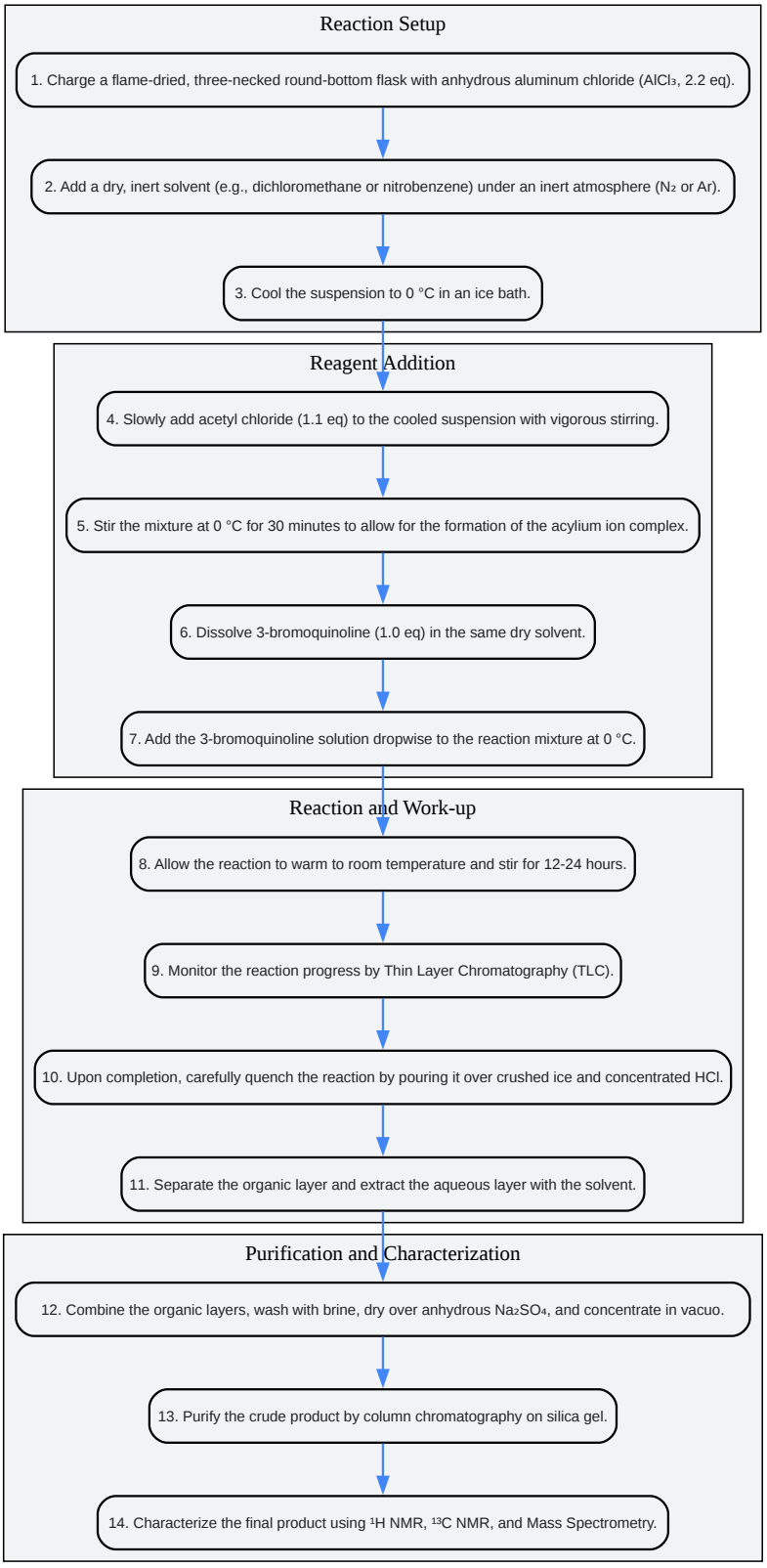
Reaction Mechanism

The Friedel-Crafts acylation proceeds through the formation of a highly electrophilic acylium ion.[9][10] In the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$), acetyl chloride is activated to form the acylium ion. This electrophile is then attacked by the electron-rich aromatic system of 3-bromoquinoline. The subsequent loss of a proton restores the aromaticity of the ring, yielding the desired product.[9]

Experimental Workflow: A Step-by-Step Protocol

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The following is a detailed, self-validating protocol for the proposed synthesis of **1-(3-Bromoquinolin-5-yl)ethanone**.



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Caption: Proposed Experimental Workflow for the Synthesis of **1-(3-Bromoquinolin-5-yl)ethanone**.

Causality and Experimental Choices

- Anhydrous Conditions: The use of flame-dried glassware and an inert atmosphere is crucial as the Lewis acid catalyst, $AlCl_3$, is highly sensitive to moisture.[6]
- Stoichiometry of Lewis Acid: A stoichiometric amount (or a slight excess) of $AlCl_3$ is typically required because both the starting material (quinoline nitrogen) and the ketone product can coordinate to the Lewis acid, effectively deactivating it.[6]
- Solvent Choice: The choice of solvent is critical. Dichloromethane is a common choice for Friedel-Crafts reactions. For less reactive substrates, a more polar solvent like nitrobenzene may be necessary, although this can complicate product purification.
- Temperature Control: The initial cooling to 0 °C helps to control the exothermic reaction between $AlCl_3$ and acetyl chloride. The gradual warming to room temperature allows the acylation reaction to proceed at a controlled rate.
- Purification: Column chromatography is a standard and effective method for purifying the product from any unreacted starting materials and potential regioisomeric byproducts.

Potential Research Applications

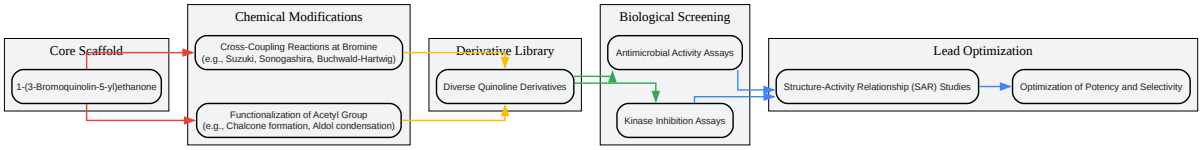
The structural features of **1-(3-Bromoquinolin-5-yl)ethanone** make it an attractive starting point for the synthesis of a diverse range of derivatives with potential biological activities. The quinoline scaffold is a cornerstone in medicinal chemistry, with numerous derivatives exhibiting anticancer, antimicrobial, and anti-inflammatory properties.[11][12][13]

As a Scaffold for Kinase Inhibitors

Protein kinases are crucial regulators of cellular signaling pathways, and their dysregulation is a hallmark of many diseases, including cancer.[14][15][16] The quinoline core can mimic the adenine ring of ATP, enabling it to bind to the ATP-binding site of kinases and inhibit their activity.[17][18] The acetyl group at the 5-position can be further functionalized to introduce

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moieties that can interact with specific residues in the kinase active site, thereby enhancing potency and selectivity. The bromine atom at the 3-position provides a handle for cross-coupling reactions, allowing for the introduction of various substituents to explore the structure-activity relationship (SAR).[18]



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Caption: Conceptual Workflow for Drug Discovery Utilizing **1-(3-Bromoquinolin-5-yl)ethanone**.

As a Precursor for Antimicrobial Agents

Quinoline derivatives have a long history as effective antimicrobial agents.[11][12][19][20] The mechanism of action often involves the inhibition of essential bacterial enzymes, such as DNA gyrase.[19] **1-(3-Bromoquinolin-5-yl)ethanone** can serve as a starting material for the synthesis of novel quinoline-based compounds with potential antibacterial and antifungal activities. The diverse functionalities allow for the generation of a library of compounds that can be screened against a panel of pathogenic microorganisms.

Conclusion

1-(3-Bromoquinolin-5-yl)ethanone is a research chemical with significant potential as a versatile building block in medicinal chemistry and drug discovery. While specific literature on this compound is currently sparse, its structural analogy to other biologically active quinolines suggests its utility in the development of novel kinase inhibitors and antimicrobial agents. The proposed synthetic route via Friedel-Crafts acylation provides a practical approach for its

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preparation in a laboratory setting. Further research into the chemical reactivity and biological properties of this compound and its derivatives is warranted and is anticipated to yield valuable insights for the scientific community.

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